

PluriSIn 1 Working Solution Preparation

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Compound Focus: PluriSIn 1

CAS No.: 91396-88-2

Cat. No.: S539884

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PluriSIn 1 is a selective inhibitor of stearyl-CoA desaturase 1 (SCD1) that induces apoptosis in undifferentiated human pluripotent stem cells (hPSCs), thereby preventing teratoma formation. This makes it a valuable tool for improving the safety profile of cell populations destined for therapeutic applications like regenerative medicine [1] [2].

The following table summarizes the key data for preparing **PluriSIn 1** stock and working solutions:

| Parameter | Details |
|---------------------------------|----------------------------------------------------------|
| CAS Number | 91396-88-2 [3] |
| Molecular Formula | C ₁₂ H ₁₁ N ₃ O [3] [2] |
| Molecular Weight | 213.24 g/mol [3] [2] |
| Purity | 99.84% [3] |
| Recommended Stock Concentration | 50 mg/mL in DMSO (201.65 mM) [2] |
| Solubility | DMSO: 80 mg/mL (375.16 mM) [3] |
| Storage Conditions (Powder) | -20°C for 3 years; 4°C for 2 years [3] |
| Storage Conditions (Solution) | -80°C for 2 years; -20°C for 1 year [3] |

In Vitro Working Solution Formulation

For cell culture assays, **PluriSIn 1** is typically used at a concentration of **20 μM** [1] [2]. The following protocol can be used to prepare a working solution from a DMSO stock:

- **Preparation of Stock Solution:** Dissolve **PluriSIn 1** powder in pure, fresh DMSO to prepare a 50 mg/mL (201.65 mM) stock solution [2].
- **Preparation of Working Solution:** Dilute the stock solution directly into your pre-warmed cell culture medium to achieve the final desired concentration (e.g., 20 μM). For example, to treat cells in 1 mL of medium, add 0.99 μL of the 50 mg/mL stock solution.
- **Important Note:** DMSO can absorb moisture from the air, which may affect the solubility of the compound. It is recommended to use newly opened DMSO and aliquot the stock solution to avoid repeated freeze-thaw cycles [3].

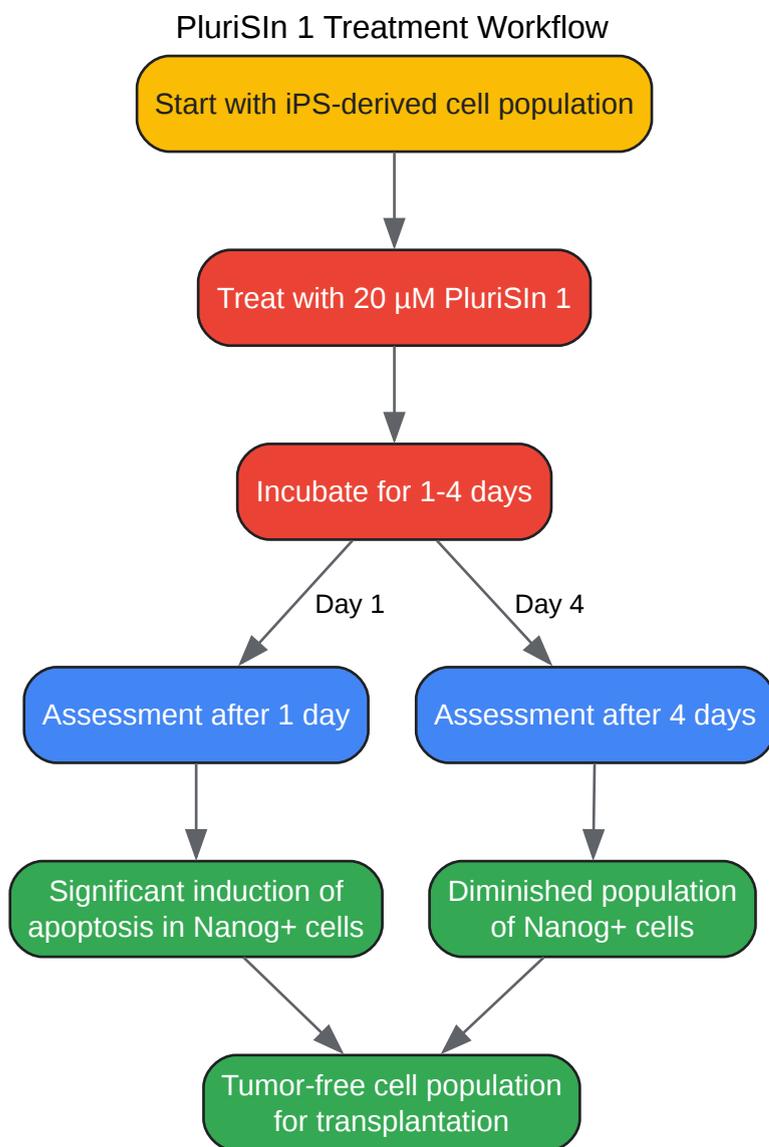
In Vivo Working Solution Formulation

If animal administration is required, the following formulation has been referenced. **Always consult relevant literature and your institution's animal care guidelines before proceeding.**

- **Protocol 1: DMSO/PEG300/Tween-80/Saline** [3]
 - **Final Concentration:** ≥ 5 mg/mL (23.45 mM)
 - **Preparation Method:**
 - Prepare a DMSO stock solution at 50 mg/mL.
 - To 100 μL of this stock, add 400 μL of PEG 300 and mix evenly.
 - Add 50 μL of Tween-80 to the mixture and mix evenly.
 - Finally, add 450 μL of saline (0.9% sodium chloride in ddH₂O) to adjust the total volume to 1 mL.
 - The resulting solution should be clear and is suitable for in vivo use.

Experimental Protocol: Elimination of Undifferentiated Cells

The primary application of **PluriSIn 1** is the selective removal of residual undifferentiated cells from a differentiated population, such as cardiomyocytes derived from induced pluripotent stem (iPS) cells [1]. The workflow is as follows:



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Detailed Procedure [1]:

- **Cell Culture:** Culture your iPS-derived cell population (e.g., cardiomyocytes) using standard conditions. The cells can be plated in multi-well plates (e.g., 6-well plates) at a suitable density.
- **Treatment:** Add **PluriSIn 1** directly to the culture medium to a final concentration of **20 μM**. A vehicle control (e.g., 0.2% DMSO) should be included in parallel.
- **Incubation:** Incubate the cells with the compound for **1 to 4 days**. The study showed that a 1-day treatment is sufficient to induce significant apoptosis in Nanog-positive cells, while a 4-day treatment effectively eliminates this population [1].
- **Analysis:** The effects can be analyzed by:
 - **Apoptosis Assay:** Perform TUNEL staining after 1 day of treatment to confirm apoptosis.

- **Pluripotency Marker Analysis:** Use immunostaining (e.g., for Nanog protein) or quantitative RT-PCR (for Nanog mRNA) to demonstrate the reduction or elimination of undifferentiated cells [1].

Handling and Safety Notes

- **For Research Use Only:** This product is intended for research purposes only and is not for diagnostic or therapeutic use [4] [3].
- **Controlled Substance:** Please note that **PluriSIn 1** may be a controlled substance in your region [3].
- **Storage:** Upon receipt, store the powder as recommended. Aliquot stock solutions to maintain stability and avoid repeated freeze-thaw cycles.

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References

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